

2,3,4-trichlorothiophene chemical properties

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Compound of Interest

Compound Name: 2,3,4-Trichlorothiophene

Cat. No.: B097329

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An In-Depth Technical Guide to the Chemical Properties of 2,3,4-Trichlorothiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **2,3,4-trichlorothiophene**. Due to the limited availability of experimental data for this specific isomer, this guide leverages data from closely related polychlorinated thiophenes to provide well-founded predictions and insights into its chemical behavior.

Core Chemical Properties

2,3,4-Trichlorothiophene is a polychlorinated derivative of the heterocyclic aromatic compound thiophene. Its structure consists of a five-membered ring containing one sulfur atom, with chlorine atoms substituted at the 2, 3, and 4 positions.

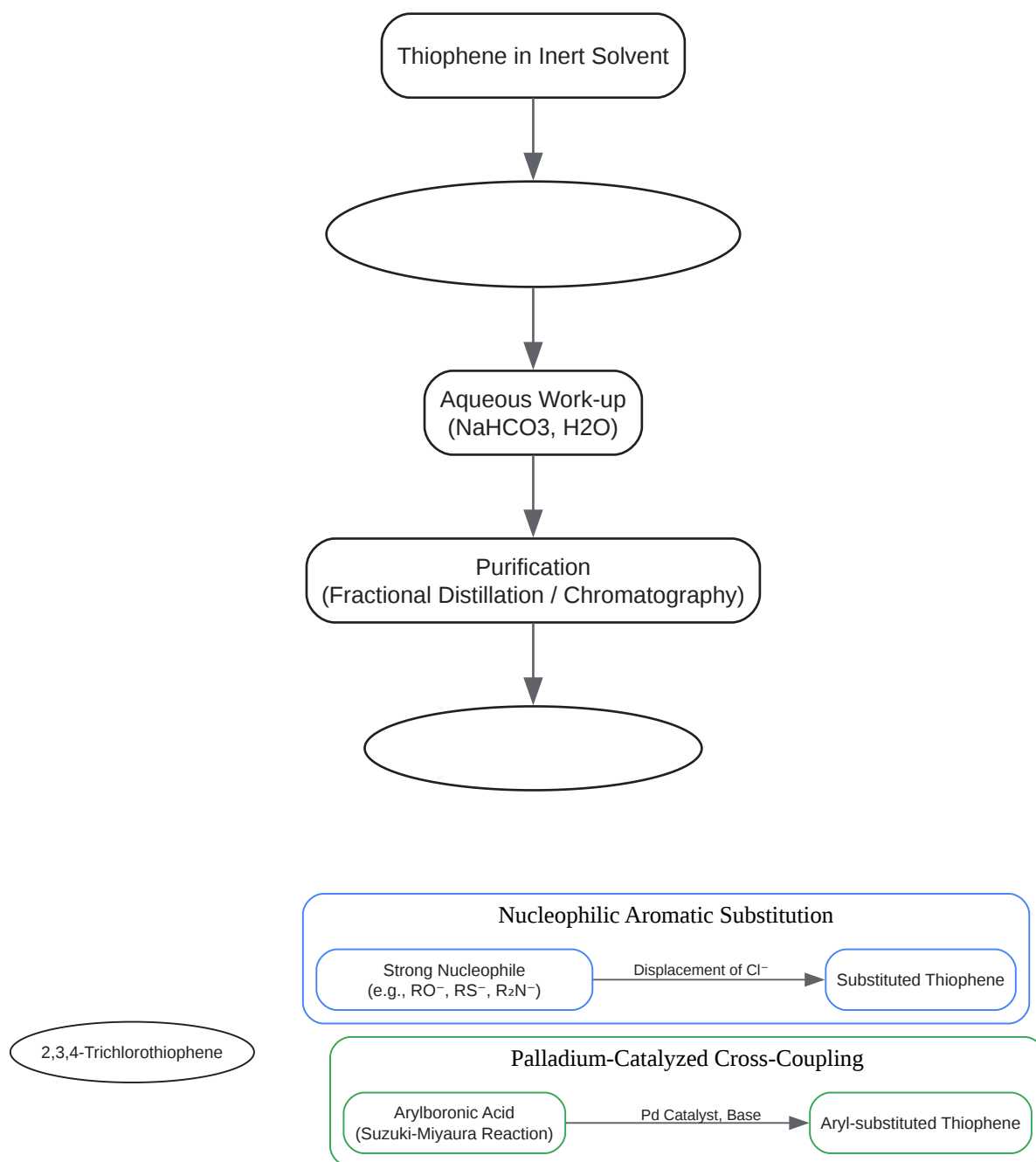
Property	Value	Source
Molecular Formula	C ₄ HCl ₃ S	[1]
Molecular Weight	187.50 g/mol	[1]
CAS Number	17249-78-4	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	

Synthesis of 2,3,4-Trichlorothiophene: A Generalized Protocol

A specific, detailed experimental protocol for the synthesis of **2,3,4-trichlorothiophene** is not readily available in the reviewed literature. However, a general approach can be inferred from established methods for the chlorination of thiophene and its derivatives. The direct chlorination of thiophene typically yields a mixture of chlorinated products, from which the desired isomer must be separated.

Generalized Experimental Protocol:

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer, a gas inlet tube, and a condenser, dissolve thiophene in a suitable inert solvent such as dichloromethane or carbon tetrachloride.
- **Chlorination:** Cool the solution in an ice bath. Slowly bubble chlorine gas through the solution while stirring vigorously. The reaction is exothermic and should be carefully monitored. The degree of chlorination can be controlled by the reaction time and the amount of chlorine gas introduced. For the synthesis of trichlorinated thiophenes, an excess of the chlorinating agent is required.
- **Work-up:** After the desired reaction time, cease the chlorine gas flow and allow the mixture to warm to room temperature. Wash the reaction mixture with an aqueous solution of sodium bicarbonate to neutralize any remaining acid, followed by a wash with water.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate), filter, and remove the solvent under reduced pressure. The resulting crude product, a mixture of various chlorothiophenes, can then be purified by fractional distillation or column chromatography to isolate the **2,3,4-trichlorothiophene** isomer.



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References

- 1. 2,3,4-Trichlorothiophene | C₄HCl₃S | CID 140206 - PubChem [pubchem.ncbi.nlm.nih.gov]
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